

Arachidyl Propionate: A Technical Guide to Safety and Toxicology

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Compound of Interest

Compound Name: *Arachidyl propionate*

Cat. No.: *B1616117*

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Abstract

Arachidyl propionate, the ester of arachidyl alcohol and propionic acid, is utilized in the cosmetics industry as a skin-conditioning agent and emollient. This technical guide provides a comprehensive overview of the available safety and toxicological data for **arachidyl propionate**. The information herein is compiled from peer-reviewed literature and regulatory assessments, with a focus on quantitative data, detailed experimental methodologies, and visual representations of testing protocols. The data indicates that **arachidyl propionate** is practically non-toxic orally and dermally, is not a skin or eye irritant, and does not induce skin sensitization. However, a notable data gap exists in the public domain regarding its genotoxic potential.

Chemical and Physical Properties

Arachidyl propionate is a soft, amber-colored, waxy solid with a slight characteristic odor. It is insoluble in water and soluble in mineral oil.^[1]

Toxicological Data Summary

The following tables summarize the key quantitative toxicological data available for **arachidyl propionate**.

Table 1: Acute and Subchronic Toxicity

Test Type	Species	Route	Doses Tested	Results	Reference
Acute Oral Toxicity	Wistar Rats (male)	Oral intubation	10.4, 12.8, 16.0, 20.0 g/kg	LD50 > 20 g/kg. Mild diarrhea at the three highest doses. No deaths. Classified as practically non-toxic.	[1]
Acute Dermal Toxicity	New Zealand White Rabbits	Dermal	2.0 g/kg	No signs of toxicity, no deaths. Average weight gain of 0.4 kg over 14 days.	[1]
Subchronic Oral Toxicity	Sprague-Dawley Rats	Gavage	0.5, 1.25, or 2.5 g/kg/day (in corn oil) for 13 weeks (5 days/week)	No systemic toxicity attributed to arachidyl propionate. Foamy macrophages in the lungs of high-dose and control groups were attributed to the corn oil vehicle.	[1]

Table 2: Irritation Data

Test Type	Species	Methodology	Concentration	Results	Reference
Primary Dermal Irritation	New Zealand White Rabbits	Occlusive patch, abraded and intact skin, 24h exposure	Undiluted	Primary Irritation Index (PII) = 1.38 (Not a primary irritant)	[1]
Primary Dermal Irritation	Rabbits	Occlusive patch, abraded and intact skin	Undiluted	PII = 0.13 (Non-irritant)	[1]
Primary Dermal Irritation	Rabbits	Not specified	10% aqueous emulsion	PII = 0.0 (Non-irritant)	[1]
Ocular Irritation	New Zealand White Rabbits	0.1 ml instilled into the conjunctival sac	Warmed, undiluted	Ocular Irritation Index (OII): 3.83 at 1h, 1.50 at 24h, 0.00 at 48h. Classified as non-irritating.	[1]
Ocular Irritation	Rabbits	Not specified	Lipstick containing 7.0% arachidyl propionate	No reactions observed at 1 and 2 days post-instillation. Classified as non-irritating.	[1]

Table 3: Skin Sensitization Data

Test Type	Species	Methodology	Concentration	Results	Reference
Skin Sensitization	Guinea Pigs	Intradermal injections	Not specified	Not a skin sensitizer. No reactions during induction or challenge phases.	[1]
Human Repeat Insult Patch Test (HRRIPT)	Humans (85 subjects)	Occlusive patch	Lipstick containing 7.0% arachidyl propionate	Not a sensitizer. No reactions during induction or challenge phases.	[1]
Human Repeat Insult Patch Test (HRRIPT)	Humans (207 subjects)	Modified Draize-Shelanski-Jordan repeat insult patch test (occlusive)	Lip makeup containing 10% arachidyl propionate	Not a sensitizer. No reactions observed.	[1]

Experimental Protocols

The following sections detail the methodologies for the key toxicological studies cited. These descriptions are based on the available literature and standardized OECD guidelines.

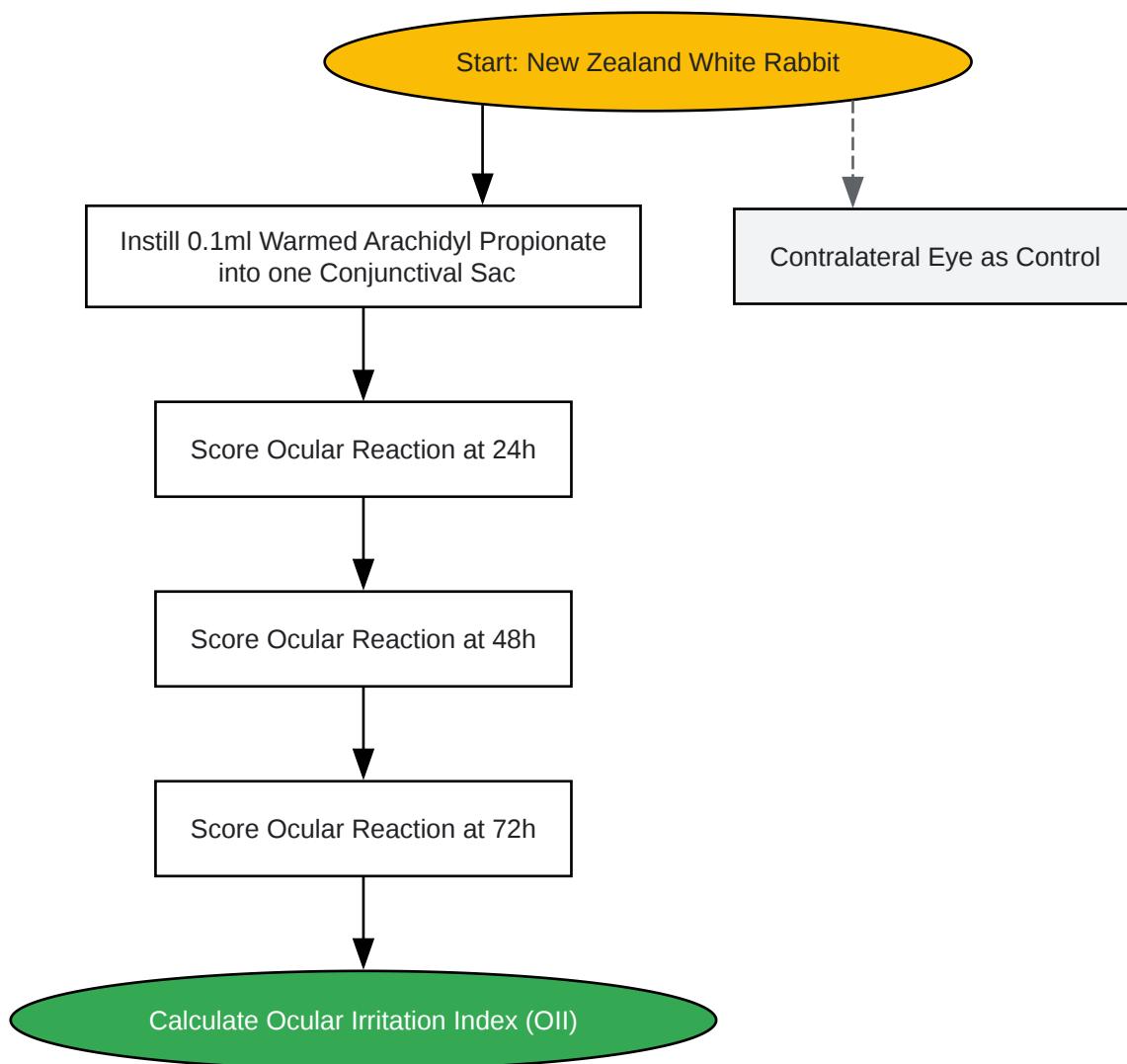
Acute Oral Toxicity

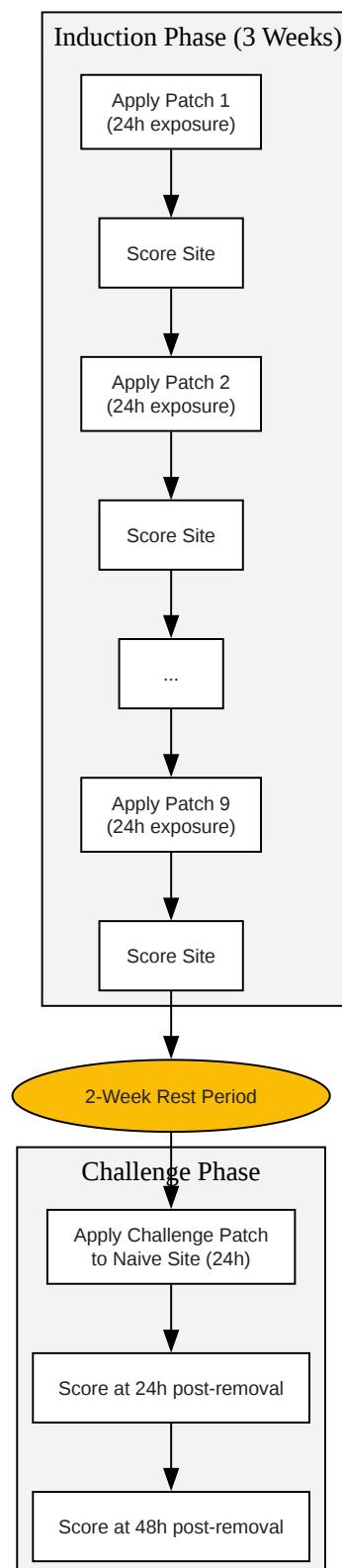
- Guideline: Based on practices similar to OECD Guideline 401.
- Test System: Male Wistar rats.

- Procedure: The test substance, **arachidyl propionate**, was administered by oral intubation at doses of 10.4, 12.8, 16.0, and 20.0 g/kg. The animals were observed for signs of toxicity and mortality.[\[1\]](#)

Dermal Irritation (Rabbit)

- Guideline: The described method aligns with the principles of the Draize skin irritation test and OECD Guideline 404.
- Test System: New Zealand White rabbits.
- Procedure:
 - The backs of the rabbits were shaved. On one side of the spinal column, the skin was abraded, while the other side remained intact.
 - 0.5 g of undiluted **arachidyl propionate** was applied to gauze squares.
 - The patches were applied to both the abraded and intact skin and held in place with an occlusive dressing for 24 hours.
 - After 24 hours, the patches were removed.
 - The skin was observed for signs of erythema (redness) and edema (swelling) at 24 and 48 hours after patch removal.
 - The reactions were scored, and a Primary Irritation Index (PII) was calculated.[\[1\]](#)



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References

- 1. cir-reports.cir-safety.org [cir-reports.cir-safety.org]
- To cite this document: BenchChem. [Arachidyl Propionate: A Technical Guide to Safety and Toxicology]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1616117#arachidyl-propionate-safety-and-toxicology-data>

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